

Application Notes and Protocols for Studying the Effects of 8-Hydroxymethyl guanosine

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Compound of Interest

Compound Name: 8-Hydroxymethyl guanosine

Cat. No.: B12393165

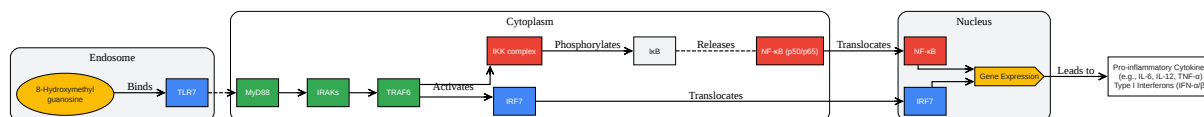
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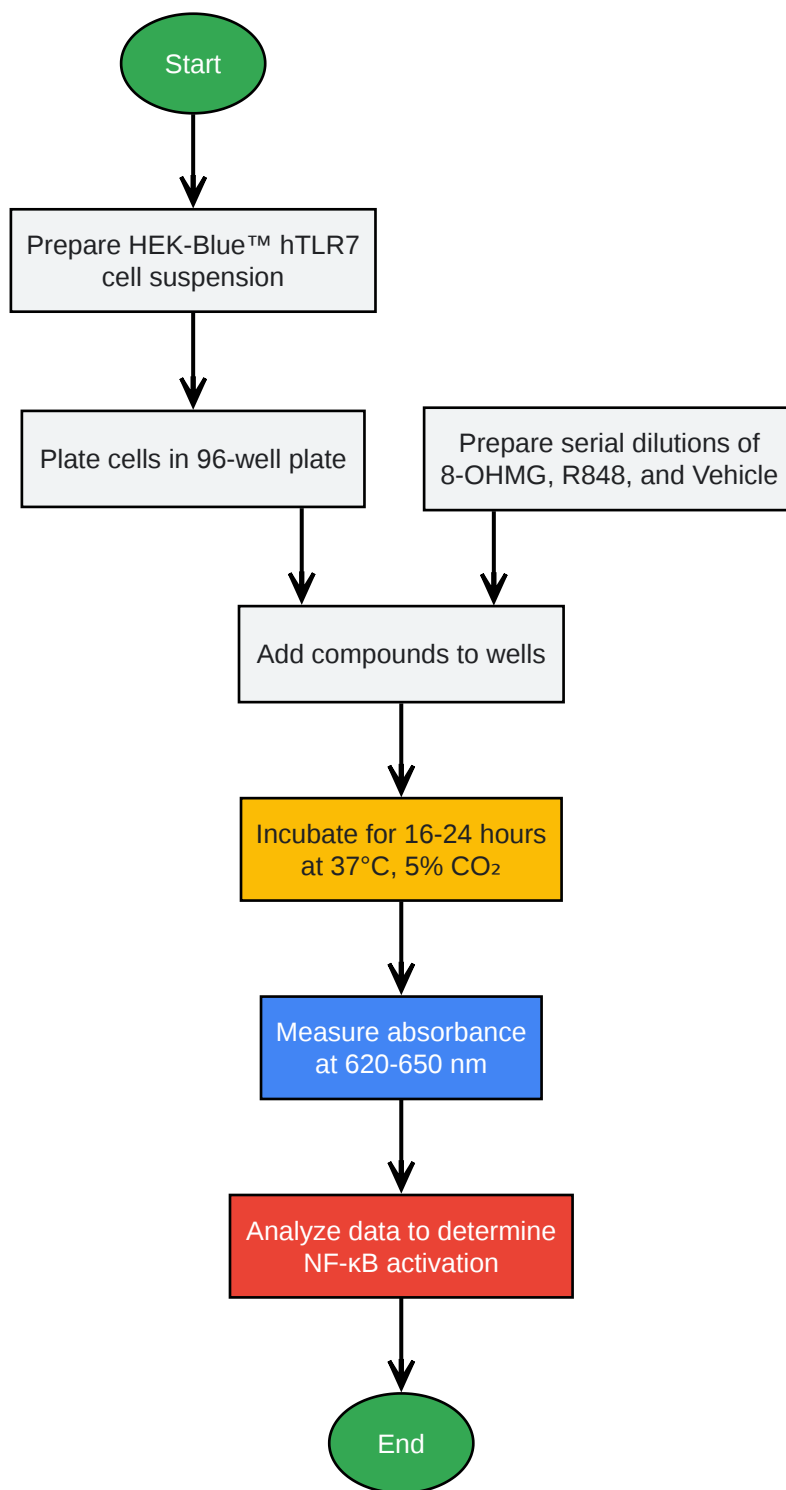
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals interested in investigating the biological effects of **8-Hydroxymethyl guanosine** (8-OHMG), a guanosine analog. Due to the limited specific data on 8-OHMG, the protocols and data presented are largely based on studies of closely related and well-characterized guanosine analogs, such as 8-hydroxyguanosine (8-OHG) and other C8-substituted guanosine ribonucleosides. These compounds are known for their immunostimulatory properties, primarily through the activation of Toll-like receptor 7 (TLR7).^[1]^[2]

Biological Context and Mechanism of Action

Guanosine analogs, including 8-substituted derivatives, are recognized as potent modulators of the innate immune system.^[2] Their primary mechanism of action involves the activation of endosomal Toll-like receptor 7 (TLR7), a pattern recognition receptor that typically recognizes single-stranded RNA from viruses.^[1]^[2] This activation triggers a downstream signaling cascade, leading to the production of pro-inflammatory cytokines and type I interferons, which are crucial for antiviral responses.^[1]^[2]

The immunostimulatory effects of these guanosine analogs have positioned them as potential therapeutic agents for viral infections and as vaccine adjuvants.^[2] The general signaling pathway initiated by TLR7 activation is depicted below.





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References

- 1. researchgate.net [researchgate.net]
- 2. Assay in Summary_ki [bdb99.ucsd.edu]
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